

preparation of 4-Benzylaniline-based Schiff bases and their applications

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Compound of Interest

Compound Name: 4-Benzylaniline

Cat. No.: B049627

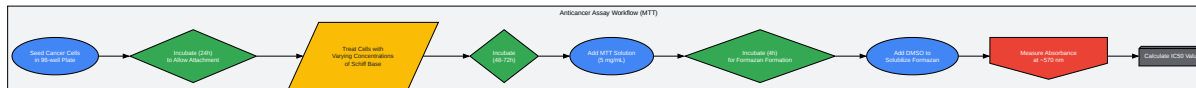
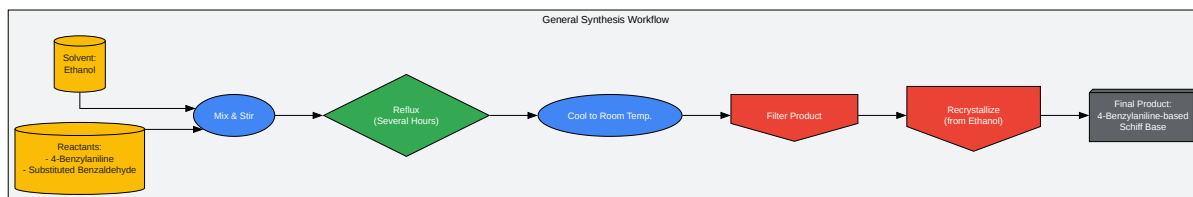
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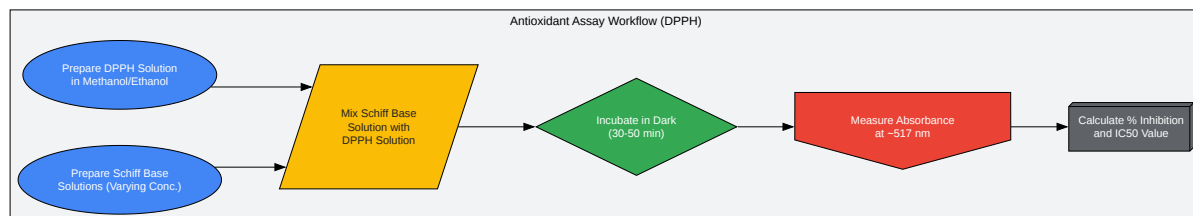
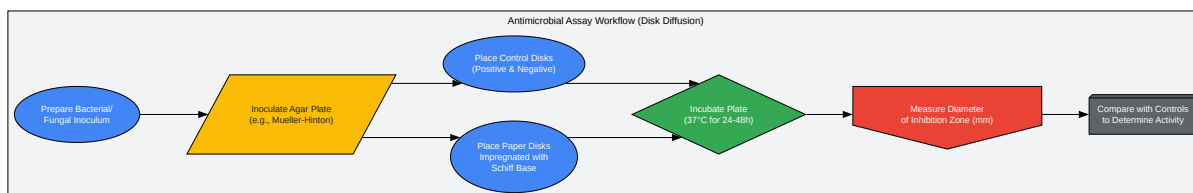
Application Notes and Protocols: 4-Benzylaniline-Based Schiff Bases

This document provides detailed protocols and application notes on the synthesis and utility of **4-Benzylaniline**-based Schiff bases. These compounds, characterized by an imine ($-C=N-$) functional group, are versatile intermediates in organic synthesis and have garnered significant interest in medicinal chemistry due to their wide range of biological activities.^[1] Applications span various fields, including the development of novel anticancer, antimicrobial, and antioxidant agents.^{[2][3][4][5]}

Preparation of 4-Benzylaniline-Based Schiff Bases

Schiff bases are typically synthesized via a condensation reaction between a primary amine and a carbonyl compound (aldehyde or ketone).^[1] For the preparation of **4-Benzylaniline**-based Schiff bases, **4-Benzylaniline** is reacted with a substituted or unsubstituted benzaldehyde. The reaction is often carried out in an alcohol solvent and can be catalyzed by a few drops of acid.^[6] More recent green chemistry approaches utilize catalysts like Kinnow peel powder under solvent-free conditions, significantly reducing reaction times.^[7]





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References

- 1. jetir.org [jetir.org]
- 2. Schiff Bases and their Metal Complexes as Potential Anticancer Candidates: A Review of Recent Works - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A Review on the Antimicrobial Activity of Schiff Bases: Data Collection and Recent Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Pharmacological Activities of Schiff Bases and Their Derivatives with Low and High Molecular Phosphonates - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Synthesis, Characterization, Theoretical and Experimental Anticancer Evaluation of Novel Cocrystals of 5-Fluorouracil and Schiff Bases against SW480 Colorectal Carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Synthesis of N-Benzylideneaniline by Schiff base reaction using Kinnow peel powder as Green catalyst and comparative study of derivatives through ANOVA techniques - PMC [pmc.ncbi.nlm.nih.gov]
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